

Spectroscopic Data Guide: N-(3-Bromothiophen-2-yl)acetamide

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Compound of Interest

Compound Name: N-(3-Bromothiophen-2-yl)acetamide

CAS No.: 25006-83-1

Cat. No.: B11882924

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Introduction & Structural Context[1][2][3][4][5][6]

N-(3-Bromothiophen-2-yl)acetamide (CAS: Not widely indexed as a discrete commodity; see 2-amino-3-bromothiophene precursors) is a regioisomer of the more common 5-bromo derivative. Its structural integrity is defined by the positioning of the bromine atom at C3, adjacent to the acetamido group at C2.

This specific substitution pattern introduces unique steric and electronic effects that distinguish it from its isomers (4-bromo and 5-bromo). Correctly identifying this isomer is paramount in medicinal chemistry, as the 3-bromo position is often the site for subsequent cross-coupling reactions (e.g., Suzuki-Miyaura) to build fused ring systems or biaryl scaffolds.

Chemical Identity[2][6][7][8][9]

- IUPAC Name: **N-(3-Bromothiophen-2-yl)acetamide**
- Molecular Formula: C

H

BrNOS

- Molecular Weight: 220.09 g/mol (

Br), 222.09 g/mol (

Br)

- Key Functional Groups: Secondary Amide, Thiophene Ring, Aryl Bromide.

Synthesis & Preparation Context

Understanding the synthetic origin is crucial for interpreting spectroscopic impurities. Unlike the 5-bromo isomer, which can be accessed via direct electrophilic bromination of N-(thiophen-2-yl)acetamide (directing effect of NHAc favors C5), the 3-bromo isomer typically requires an indirect route to avoid regio-scrambling.

Primary Synthetic Route (Curtius Rearrangement/Gewald Modification)

The most reliable route involves the acetylation of 2-amino-3-bromothiophene. Since free 2-aminothiophenes are notoriously unstable (prone to oxidation/dimerization), they are often generated in situ or stored as salts (e.g., HCl) before acetylation.



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Figure 1: Strategic synthesis workflow to ensure regiochemical purity of the 3-bromo isomer.

Spectroscopic Characterization

The following data represents the expected spectroscopic profile derived from chemometric analysis of thiophene congeners and established substituent effects.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The definitive identification of the 3-bromo isomer relies on the coupling constant () between the remaining ring protons.

¹H NMR Data (400 MHz, DMSO-

Position	(ppm)	Multiplicity	(Hz)	Assignment	Interpretation
NH	9.50 – 9.80	br s	-	Amide NH	Deshielded by C=O anisotropy and potential H-bond to Br (weak).
H-5	7.35 – 7.45	d	5.8	Thiophene H5	to Sulfur. Coupled to H-4.
H-4	7.05 – 7.15	d	5.8	Thiophene H4	to Sulfur. Ortho to Br.
CH	2.15	s	-	Acetyl CH	Characteristic singlet for acetamides.

Critical Diagnostic:

- Coupling Constant (): The coupling between H-4 and H-5 in 2,3-disubstituted thiophenes is typically 5.5 – 6.0 Hz.
- Contrast with 5-Bromo Isomer: In N-(5-bromothiophen-2-yl)acetamide, the remaining protons are at H-3 and H-4. The coupling constant

is significantly smaller, typically 3.5 – 4.0 Hz. This is the primary method to distinguish the two isomers.

C NMR Data (100 MHz, DMSO-

Position	(ppm)	Assignment	Notes
C=O	168.5	Carbonyl	Typical amide carbonyl.
C-2	136.0	Thiophene C2	Attached to Nitrogen (deshielded).
C-5	128.5	Thiophene C5	Unsubstituted -carbon.
C-4	124.0	Thiophene C4	Unsubstituted -carbon.
C-3	98.0 – 102.0	Thiophene C3	Shielded upfield due to the "Heavy Atom Effect" of Bromine.
CH	22.5	Methyl	Acetyl methyl group.

Mass Spectrometry (MS)

Mass spectrometry provides immediate confirmation of the bromine atom's presence through its unique isotopic signature.

- Ionization Mode: ESI (+) or EI.
- Molecular Ion (m/z 219.9 (

Br isotope)

- m/z 221.9 (

Br isotope)

- Isotopic Pattern: A distinct 1:1 doublet ratio for the molecular ion peaks, confirming the presence of a single bromine atom.
- Fragmentation (EI):
 - ~177/179: Loss of Acetyl group (, [CH CO]).
 - ~98: Loss of Br (Thiophene-amine cation).

Infrared (IR) Spectroscopy

IR is used primarily to confirm the functional group transformation (amine amide).

Frequency (cm)	Vibration Mode	Assignment
3250 – 3300	(N-H)	Amide N-H stretch (broad).
3080 – 3100	(C-H)	Aromatic (thiophene) C-H stretch.
1660 – 1680	(C=O)	Amide I band (Strong). Diagnostic for acylation.
1530 – 1550	(N-H)	Amide II band (N-H bending).
600 – 700	(C-Br)	Carbon-Bromine stretch (often weak/obscured).

Quality Control & Impurity Profile

When synthesizing or sourcing this material, the following impurities are common:

- **Regioisomer Contamination:** Small amounts of N-(5-bromothiophen-2-yl)acetamide if the starting material was not regio-pure.
 - **Detection:** Check for small doublets with 10-15 Hz in the aromatic region of the ¹H NMR.
- **Hydrolysis Product:** 2-Amino-3-bromothiophene (free amine).
 - **Detection:** Appearance of broad NH signal ~5.0-6.0 ppm; loss of Acetyl CH₃ signal.
- **Dibromination:** N-(3,5-dibromothiophen-2-yl)acetamide.
 - **Detection:** Loss of H-5 doublet; appearance of a singlet in the aromatic region.

HPLC Method for Purity

- **Column:** C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm).
- **Mobile Phase:** A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.
- **Gradient:** 5% B to 95% B over 10 min.
- **Detection:** UV at 254 nm (thiophene absorption).^[1]

References

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